

Proper Disposal Procedures for Tenofovir Alafenamide-d6

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Compound of Interest		
Compound Name:	Tenofovir alafenamide-d6	
Cat. No.:	B15565511	Get Quote

The following provides essential safety and logistical information for the proper disposal of **Tenofovir alafenamide-d6** in a laboratory setting. Adherence to these procedural steps is critical for ensuring personnel safety and regulatory compliance.

Waste Characterization

The initial and most critical step in the proper disposal of any chemical, including **Tenofovir alafenamide-d6**, is to determine if it is a hazardous waste. According to the Resource Conservation and Recovery Act (RCRA), a waste is hazardous if it is specifically listed or if it exhibits one of four characteristics: ignitability, corrosivity, reactivity, or toxicity.[1][2][3]

Based on available Safety Data Sheets (SDS), Tenofovir alafenamide is not a listed hazardous waste. Therefore, the determination must be made based on its characteristics. The SDS indicates that it is not ignitable, corrosive, or reactive. The primary consideration is its potential toxicity. For a waste to be classified as toxic, it must contain a contaminant from the D-list at a concentration equal to or greater than the regulatory level.

Researchers must consult their institution's Environmental Health and Safety (EHS) department for guidance on classifying this specific waste. If the waste is determined to be non-hazardous, it should be managed as a non-hazardous pharmaceutical waste. If it is determined to be hazardous based on institutional evaluation or specific state or local regulations, it must be managed accordingly.

RCRA Hazardous Waste Characteristics



Characteristic	Description	Relevance to Tenofovir Alafenamide-d6	Waste Code
Ignitability	Liquids with a flash point < 140°F (60°C), non-liquids that can cause fire, ignitable compressed gases, or oxidizers.[3][4]	Not applicable based on SDS.	D001
Corrosivity	Aqueous solutions with a pH ≤ 2 or ≥ 12.5, or liquids that corrode steel at a specified rate.[1][4][5]	Not applicable based on SDS.	D002
Reactivity	Unstable under normal conditions, may react violently with water, or generate toxic gases. [1][4]	Not applicable based on SDS.	D003
Toxicity	Contains contaminants at concentrations at or above those specified in 40 CFR 261.24.[4]	Determination required by the generator in consultation with EHS.	D004-D043

Segregation and Collection

Proper segregation of chemical waste is crucial to prevent dangerous reactions and ensure compliant disposal.

- If classified as Non-Hazardous Pharmaceutical Waste:
 - Collect in a designated container, separate from hazardous waste streams.[6][7]



- These containers are often white with blue lids and should be clearly labeled "For Incineration."[6]
- · If classified as RCRA Hazardous Waste:
 - Collect in a designated hazardous waste container that is compatible with the chemical.
 - Do not mix with other waste streams unless explicitly permitted by your institution's EHS department.

All waste must be accumulated in a designated Satellite Accumulation Area (SAA) within the laboratory where it is generated.[8][9][10][11][12]

Container Management and Labeling

- Container Requirements:
 - Use containers that are in good condition, compatible with **Tenofovir alafenamide-d6**,
 and have a secure, leak-proof lid.[8][10][11]
 - Keep containers closed at all times, except when adding waste.[9][11]
 - Liquid waste containers should be stored in secondary containment to prevent spills.[10]
 [11][12]
- Labeling:
 - Non-Hazardous Pharmaceutical Waste: Label the container with "Non-Hazardous Pharmaceutical Waste" and identify the contents (Tenofovir alafenamide-d6).
 - RCRA Hazardous Waste: Label the container with the words "HAZARDOUS WASTE," the
 full chemical name (Tenofovir alafenamide-d6), and a clear description of its components
 and concentrations.[8][10][11]

Storage in a Satellite Accumulation Area (SAA)

• The SAA must be at or near the point of waste generation and under the control of the laboratory personnel.[8][9][10][11][12]



- A sign designating the area as a "Hazardous Waste Satellite Accumulation Area" should be posted.[9]
- Do not accumulate more than 55 gallons of hazardous waste or 1 quart of acutely hazardous waste in an SAA.[9][12]
- Store incompatible waste types separately within the SAA.[8]

Disposal of Empty Containers

- A container that held a non-hazardous waste can typically be disposed of in the regular trash after it has been emptied and the label has been defaced.
- A container that held a hazardous waste is considered "RCRA empty" if all possible waste has been removed and no more than one inch of residue remains, or for smaller containers, no more than 3% by weight of the total capacity remains.
- Containers that held acutely hazardous waste (P-listed) must be triple-rinsed, and the rinsate collected as hazardous waste.

Spill Management

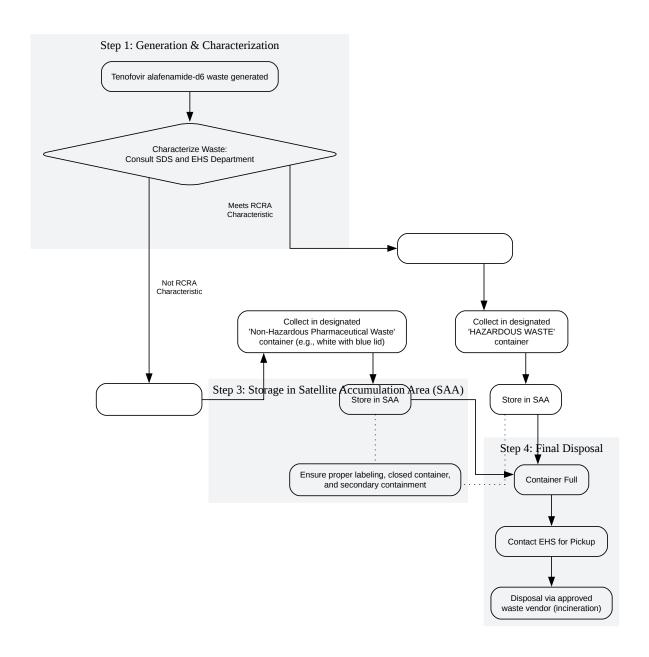
- In the event of a spill, consult the SDS for appropriate personal protective equipment (PPE) and cleanup procedures.
- Absorbent materials used to clean up spills of hazardous waste must also be disposed of as hazardous waste.

Final Disposal

- Once the waste container is full, or if you are discontinuing the research, contact your institution's EHS department to arrange for a waste pickup.
- Do not pour Tenofovir alafenamide-d6 down the drain.[13]
- The recommended disposal method for non-hazardous pharmaceutical waste is incineration. [6][13][14] Hazardous waste pharmaceuticals are also typically incinerated.



Disposal Workflow for Tenofovir Alafenamide-d6



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Caption: Decision workflow for the proper disposal of **Tenofovir alafenamide-d6**.

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